

Application Notes: Utilizing TH1834 as a Radiosensitizing Agent

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Compound of Interest

Compound Name: TH1834

Cat. No.: B10768584

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Introduction

TH1834 is a potent and specific small molecule inhibitor of the histone acetyltransferase (HAT) Tip60 (also known as KAT5). Tip60 is a crucial component of the DNA damage response (DDR) pathway, playing a key role in the activation of the ATM kinase and the subsequent repair of DNA double-strand breaks (DSBs), a primary lesion induced by ionizing radiation (IR). In many cancer types, the DDR pathway is dysregulated, allowing tumor cells to survive and proliferate despite genomic instability. By inhibiting Tip60, **TH1834** compromises the cancer cell's ability to repair IR-induced DNA damage, leading to increased cell death and enhancing the therapeutic efficacy of radiotherapy.

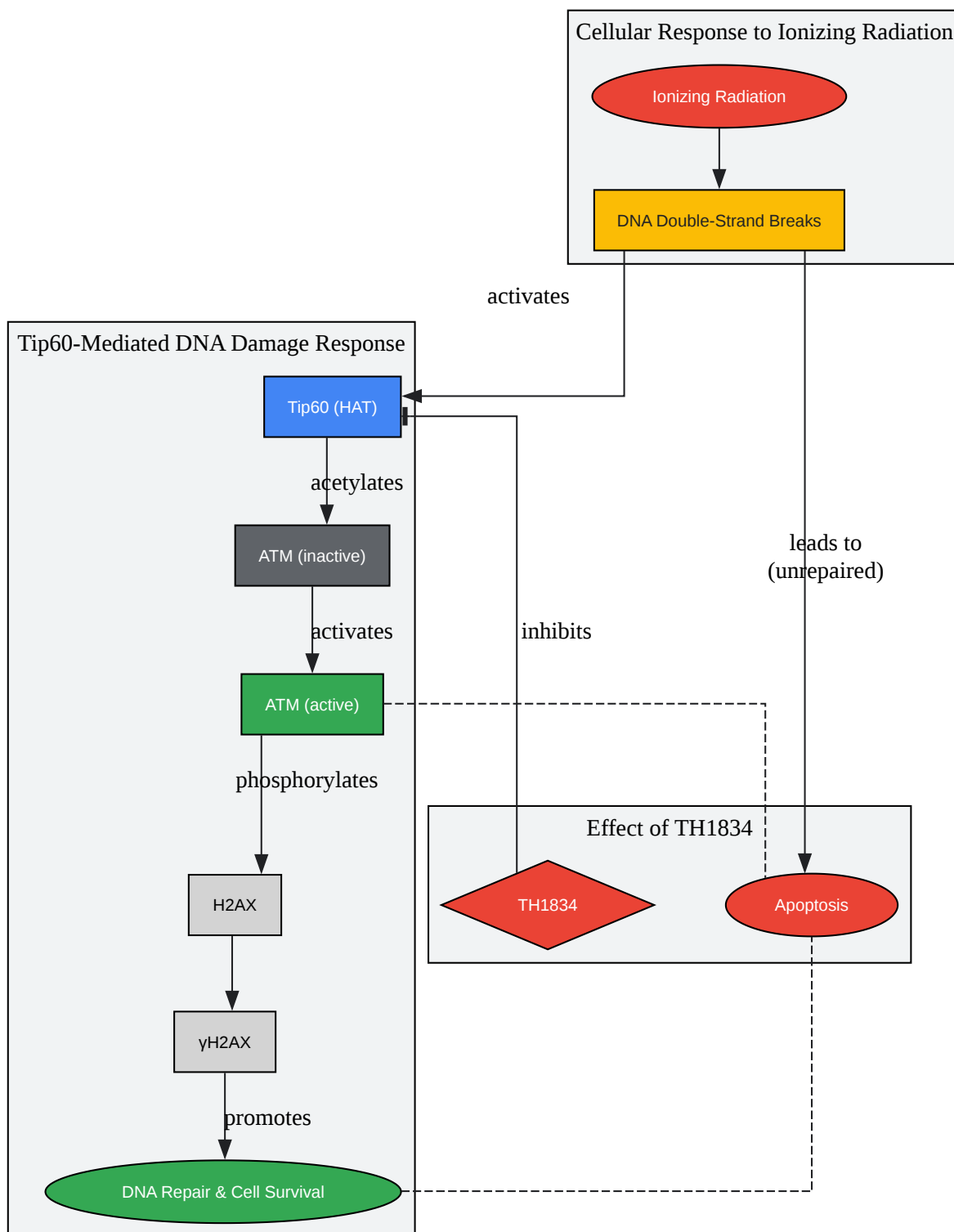
Mechanism of Action

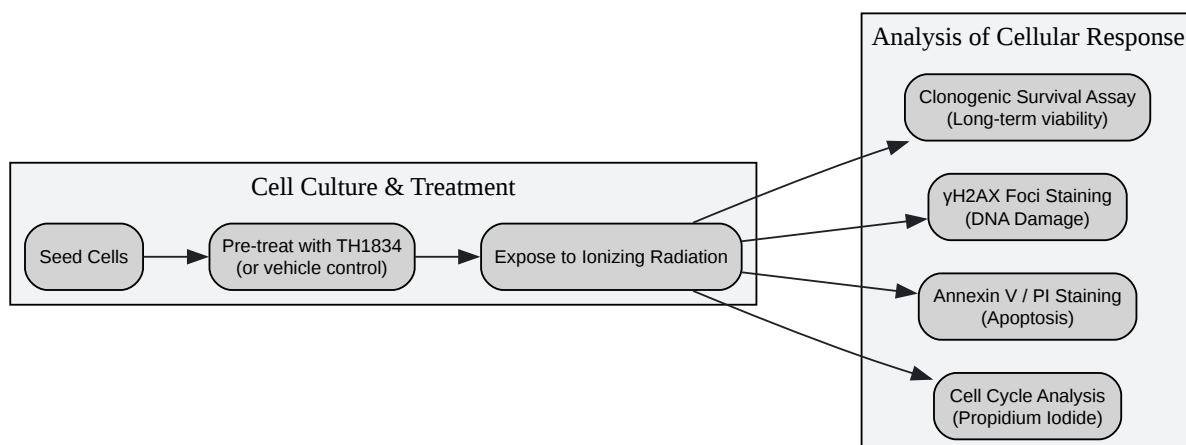
Ionizing radiation induces DNA double-strand breaks, which in turn activates the ATM kinase. This activation is dependent on the acetyltransferase activity of Tip60. Activated ATM then phosphorylates a multitude of downstream targets, including the histone variant H2AX (forming γ H2AX), which serves as a scaffold for the recruitment of DNA repair proteins to the site of damage. This cascade ultimately leads to cell cycle arrest and DNA repair.

TH1834 specifically inhibits the HAT activity of Tip60.^{[1][2]} This inhibition prevents the Tip60-mediated acetylation and activation of ATM. Consequently, the downstream signaling cascade is blunted, leading to a deficient DNA damage response. In cancer cells treated with **TH1834**, IR-induced DSBs remain unrepaired, leading to increased genomic instability, cell cycle catastrophe, and ultimately, apoptotic cell death.^{[1][2][3]}

Core Requirements Met:

Signaling Pathway Diagram





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References

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- 2. researchgate.net [[researchgate.net](https://www.researchgate.net)]
- 3. researchgate.net [[researchgate.net](https://www.researchgate.net)]
- To cite this document: BenchChem. [Application Notes: Utilizing TH1834 as a Radiosensitizing Agent]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10768584#using-th1834-in-combination-with-ionizing-radiation>]

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